

2-Hydroxystearoyl-CoA: A Key Intermediate in Peroxisomal Alpha-Oxidation

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Compound of Interest

Compound Name: 2-Hydroxystearoyl-CoA

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Abstract

2-Hydroxystearoyl-CoA is a critical intermediate in the alpha-oxidation of straight-chain fatty acids, a metabolic pathway essential for the degradation of fatty acids that cannot be processed by the canonical beta-oxidation pathway. This guide provides a comprehensive overview of the synthesis, degradation, and physiological significance of **2-hydroxystearoyl-CoA**. It details the enzymatic reactions, subcellular localization, and key regulatory players involved in its metabolism. Furthermore, this document outlines detailed experimental protocols for the analysis of relevant enzymes and metabolites and presents quantitative data to support a deeper understanding of this pathway's contribution to cellular lipid homeostasis, particularly in the generation of odd-chain fatty acids.

Introduction to Alpha-Oxidation

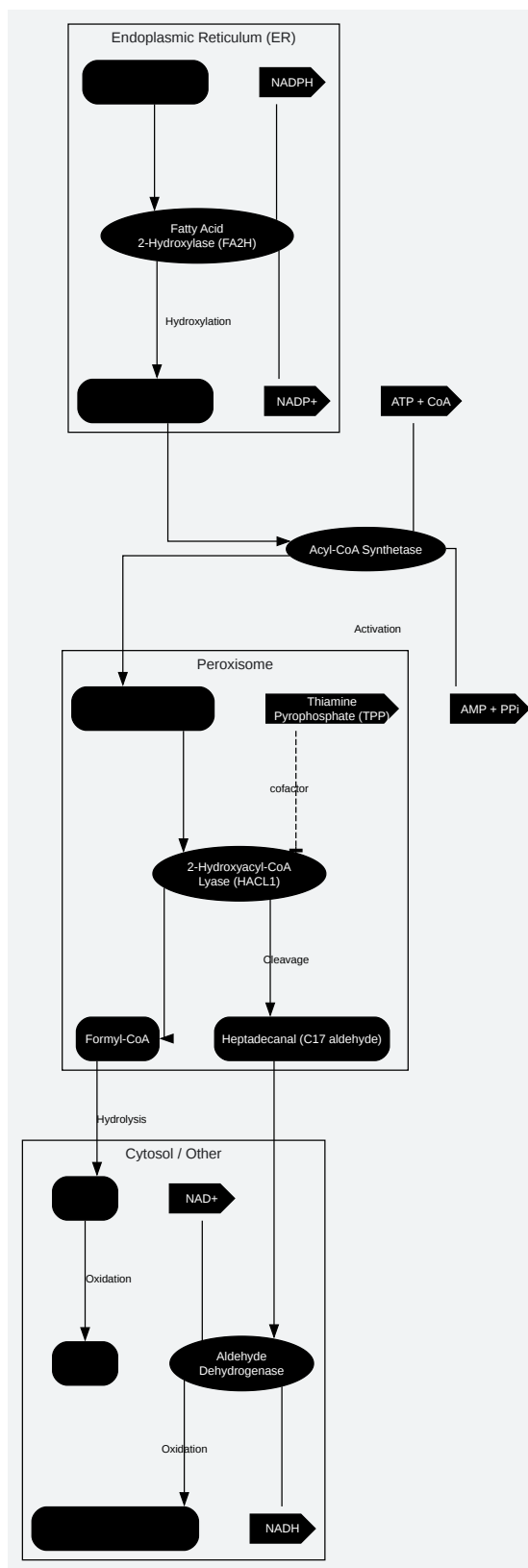
While the majority of fatty acid catabolism occurs via beta-oxidation in the mitochondria, certain fatty acids, such as those with a methyl group at the β -carbon (e.g., phytanic acid) or 2-hydroxy fatty acids, require an alternative pathway known as alpha-oxidation.^[1] This process, which occurs primarily in the peroxisomes, removes a single carbon atom from the carboxyl end of the fatty acid.^{[2][3]}

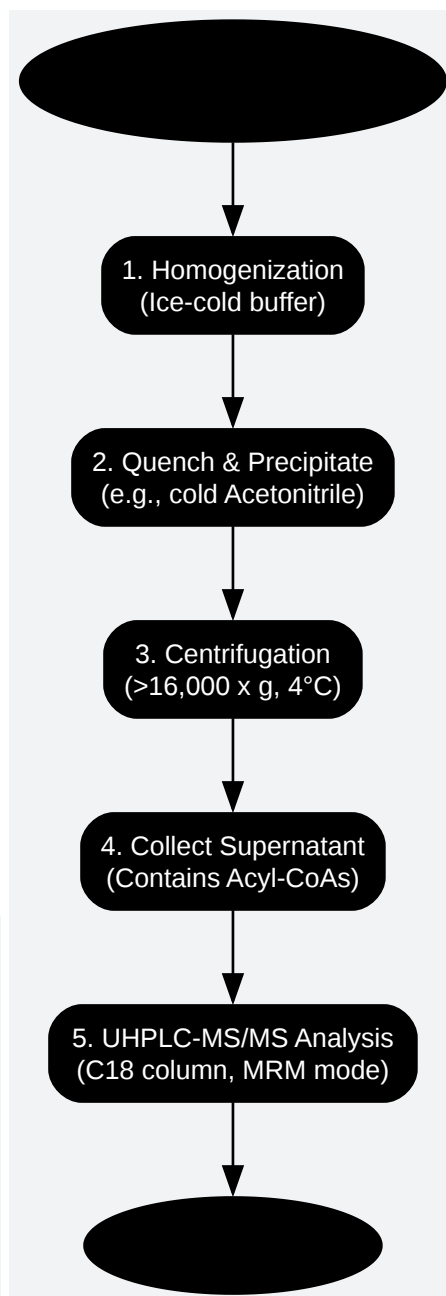
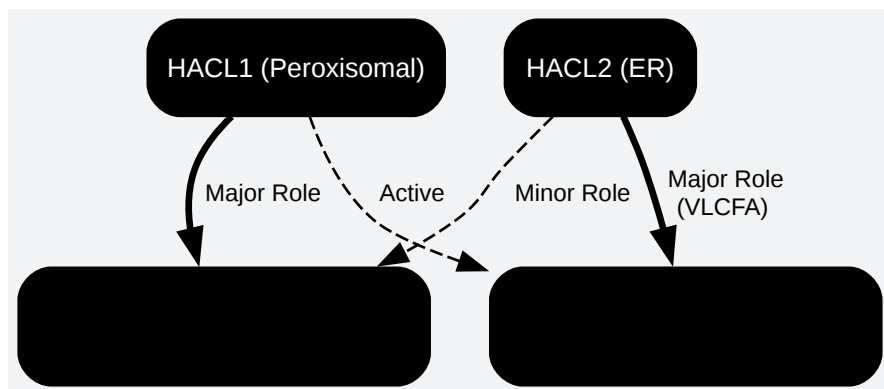
2-Hydroxystearic acid, a C18 saturated fatty acid with a hydroxyl group at the alpha-position (C2), and its activated form, **2-hydroxystearoyl-CoA**, are central to the alpha-oxidation of

straight-chain fatty acids. This pathway is not only a catabolic route but also a significant source of odd-chain fatty acids, which have diverse physiological roles.^[1] This guide focuses on the complete metabolic lifecycle of **2-hydroxystearoyl-CoA**, from its formation to its cleavage, providing the technical detail required for advanced research and development.

The Metabolic Pathway of 2-Hydroxystearoyl-CoA

The conversion of stearic acid to the odd-chain heptadecanoic acid involves a multi-step, multi-organelle pathway. The core intermediate, **2-hydroxystearoyl-CoA**, is synthesized and subsequently degraded through a series of enzymatic reactions detailed below.





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References

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